

Synthesis and Characterization of 3,4'-Dimethylbenzophenone: A Technical Guide

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Compound of Interest

Compound Name: 3,4'-Dimethylbenzophenone

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This technical guide provides an in-depth overview of the synthesis and characterization of **3,4'-Dimethylbenzophenone**, a substituted aromatic ketone. This document details the chemical properties, spectroscopic data, and a comprehensive experimental protocol for its preparation via Friedel-Crafts acylation. The information presented is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science.

Chemical and Physical Properties

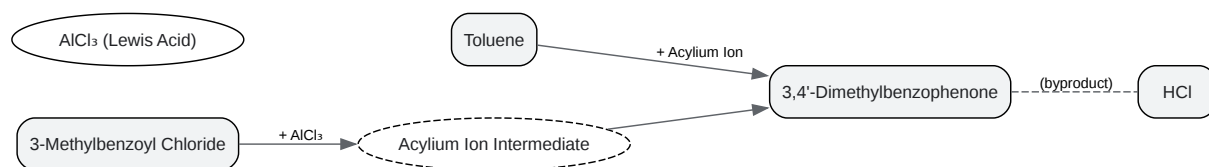
3,4'-Dimethylbenzophenone, with the molecular formula $C_{15}H_{14}O$, is a white to light yellow crystalline solid at room temperature.^{[1][2][3]} It is soluble in organic solvents such as methanol and dichloromethane.^[3] A summary of its key physical and chemical properties is presented in Table 1.

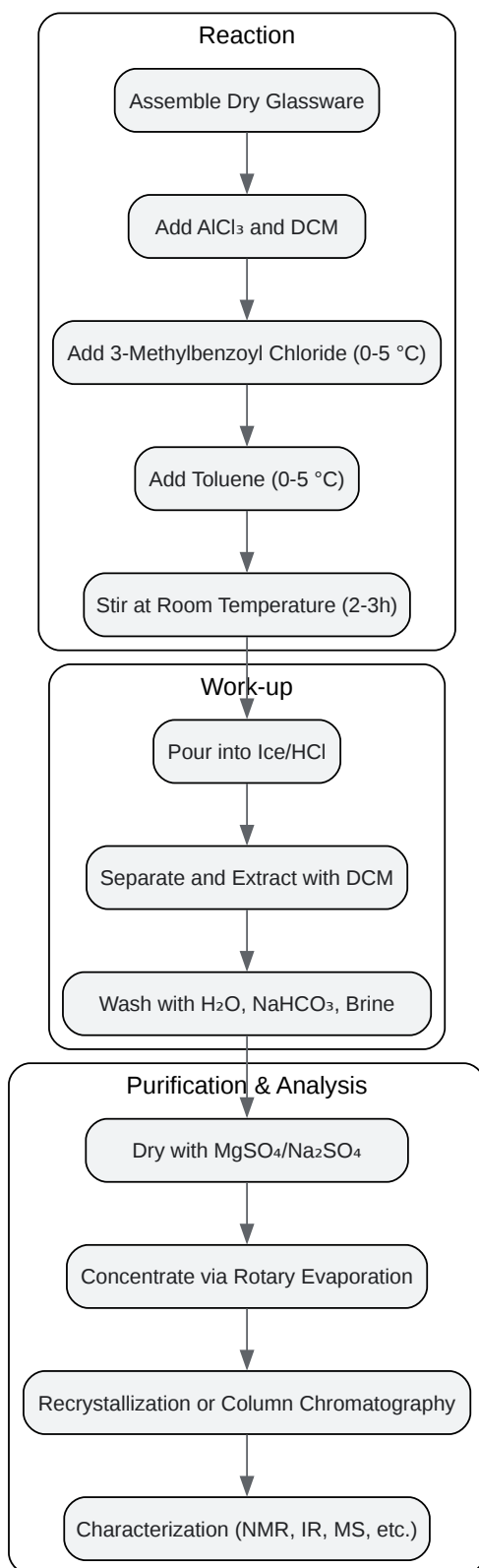
Table 1: Physical and Chemical Properties of **3,4'-Dimethylbenzophenone**

Property	Value	Reference(s)
IUPAC Name	(3-methylphenyl)(4-methylphenyl)methanone	[1]
CAS Number	62261-53-4	[1]
Molecular Formula	C ₁₅ H ₁₄ O	[1][2]
Molecular Weight	210.27 g/mol	[1][2]
Melting Point	45-47 °C	[2]
Boiling Point	335 °C	[3]
Appearance	White to light yellow powder/crystal	[3]

Synthesis Methodology: Friedel-Crafts Acylation

The primary synthetic route to **3,4'-Dimethylbenzophenone** is the Friedel-Crafts acylation of toluene with 3-methylbenzoyl chloride in the presence of a Lewis acid catalyst, typically anhydrous aluminum chloride (AlCl₃). This electrophilic aromatic substitution reaction involves the formation of an acylium ion which then attacks the aromatic ring of toluene. Due to the directing effect of the methyl group on the toluene ring (ortho, para-directing), a mixture of isomers is possible, with the para-substituted product, **3,4'-Dimethylbenzophenone**, being a major product.





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References

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- To cite this document: BenchChem. [Synthesis and Characterization of 3,4'-Dimethylbenzophenone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082306#synthesis-and-characterization-of-3-4-dimethylbenzophenone]

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